

In-Depth Technical Guide: 4-(2-Octylamino)diphenylamine

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Compound of Interest

Compound Name: 4-(2-Octylamino)diphenylamine

Cat. No.: B171053

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Introduction

4-(2-Octylamino)diphenylamine is an aromatic amine belonging to the p-phenylenediamine (PPD) class of chemicals. It is primarily utilized as an antioxidant in the rubber industry to prevent the degradation of materials due to exposure to oxygen and heat. This document provides a comprehensive overview of its synonyms, chemical properties, and toxicological profile, with a focus on experimental methodologies and mechanisms of action.

Chemical Identification and Synonyms

4-(2-Octylamino)diphenylamine is known by a variety of names in scientific literature and commercial applications. A comprehensive list of its synonyms and identifiers is provided below.

Identifier Type	Value
CAS Number	15233-47-3[1]
IUPAC Name	N-(1-methylheptyl)-N'-phenyl-1,4-benzenediamine
Other Names	4-(2-Octylamino)diphenylamine
N-Phenyl-N'-(2-octyl)-1,4-phenylenediamine	
MHPPD	
8-PPD	
OPPD	

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₂₈ N ₂
Molecular Weight	296.45 g/mol
Appearance	Red to dark blue to black clear to cloudy liquid
Purity	>98.0% (GC)

Toxicological Profile

4-(2-Octylamino)diphenylamine has been identified as a skin sensitizer and exhibits aquatic toxicity. The following sections detail the experimental findings and methodologies used to assess its toxicological effects.

Skin Sensitization

This compound is a known skin sensitizer, capable of causing allergic contact dermatitis.[2] Its potency has been evaluated using the murine local lymph node assay (LLNA).

A study by Yamano and Shimizu (2009) evaluated the sensitizing potency of several p-phenylenediamine derivatives, including **4-(2-Octylamino)diphenylamine** (referred to as

MHPPD in the study), using a non-radioactive murine local lymph node assay. The study found that MHPPD is a sensitizer, with a potency lower than that of N-isopropyl-N'-phenyl-p-phenylenediamine (IPPD) and p-aminodiphenylamine (PADPA), but comparable to N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylenediamine (DMBPPD).[2]

The LLNA is an in vivo method for identifying skin sensitizing chemicals by measuring lymphocyte proliferation in the lymph nodes draining the site of chemical application. The general protocol is as follows:

- **Test Animals:** Female CBA/J mice are typically used.
- **Vehicle Selection:** A suitable vehicle is chosen to dissolve or suspend the test substance. Common vehicles include acetone:olive oil (4:1 v/v).
- **Dose Formulation:** At least three concentrations of the test substance are prepared.
- **Application:** A defined volume (e.g., 25 µL) of the test substance or vehicle control is applied to the dorsal surface of each ear of the mice for three consecutive days.
- **Proliferation Measurement:** On day 5, a radiolabeled nucleoside (e.g., ³H-methyl thymidine) or a non-radioactive alternative (e.g., BrdU) is injected intravenously to be incorporated into the DNA of proliferating lymphocytes.
- **Sample Collection:** Five hours after the injection, the mice are euthanized, and the draining auricular lymph nodes are excised.
- **Analysis:** The lymph nodes are processed to create a single-cell suspension. The incorporation of the radiolabel or BrdU is measured.
- **Stimulation Index (SI):** The SI is calculated as the ratio of the mean proliferation in the test group to the mean proliferation in the vehicle control group. A substance is classified as a sensitizer if the SI is ≥ 3 . [3][4]

Aquatic Toxicity

The ecotoxicological effects of **4-(2-Octylamino)diphenylamine** have been assessed using the marine bacterium *Vibrio fischeri*.

The compound has been shown to be toxic to *Vibrio fischeri*, with a reported EC₅₀ value of 0.68 mg/mL.

This assay determines the acute toxicity of a substance by measuring the inhibition of light emission from the bioluminescent bacterium *Vibrio fischeri*.^[5] The general procedure is as follows:

- **Test Organism:** Freeze-dried *Vibrio fischeri* are rehydrated before the test.
- **Test Substance Preparation:** A series of dilutions of the test substance are prepared in a suitable solvent (e.g., distilled water with 2% NaCl to maintain osmotic pressure).
- **Exposure:** A suspension of the rehydrated bacteria is added to each dilution of the test substance.
- **Incubation:** The mixtures are incubated for a specified period (e.g., 15 or 30 minutes) at a controlled temperature (e.g., 15°C).
- **Luminescence Measurement:** The light output of each sample is measured using a luminometer.
- **Data Analysis:** The percentage of luminescence inhibition is calculated for each concentration relative to a control sample. The EC₅₀ (the concentration that causes a 50% reduction in light emission) is then determined.^{[6][7]}

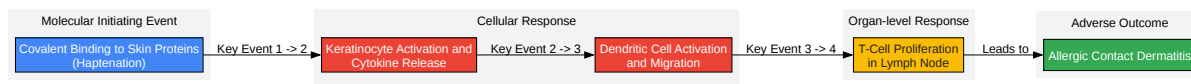
Mechanism of Action

Antioxidant Activity

As a p-phenylenediamine derivative, **4-(2-octylamino)diphenylamine** functions as an antioxidant in rubber by interrupting the free-radical chain reactions that lead to material degradation. The secondary amine groups in the molecule can donate a hydrogen atom to reactive radicals (e.g., peroxy radicals), thereby neutralizing them and preventing further propagation of the oxidative chain reaction.

Skin Sensitization: Adverse Outcome Pathway (AOP)

The skin sensitization potential of **4-(2-octylamino)diphenylamine** can be understood through the established Adverse Outcome Pathway (AOP) for skin sensitization. This pathway outlines the key events from the initial molecular interaction to the final adverse outcome of allergic contact dermatitis.^{[8][9][10][11]}

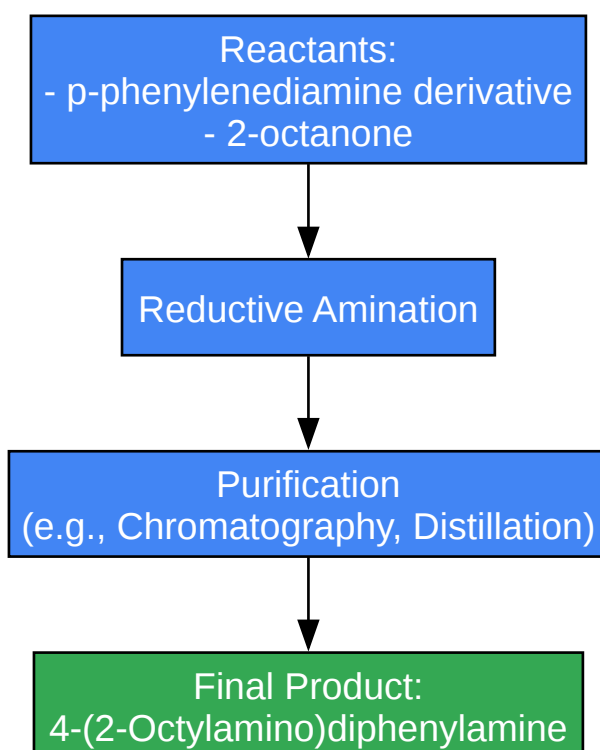


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Caption: Adverse Outcome Pathway for Skin Sensitization.

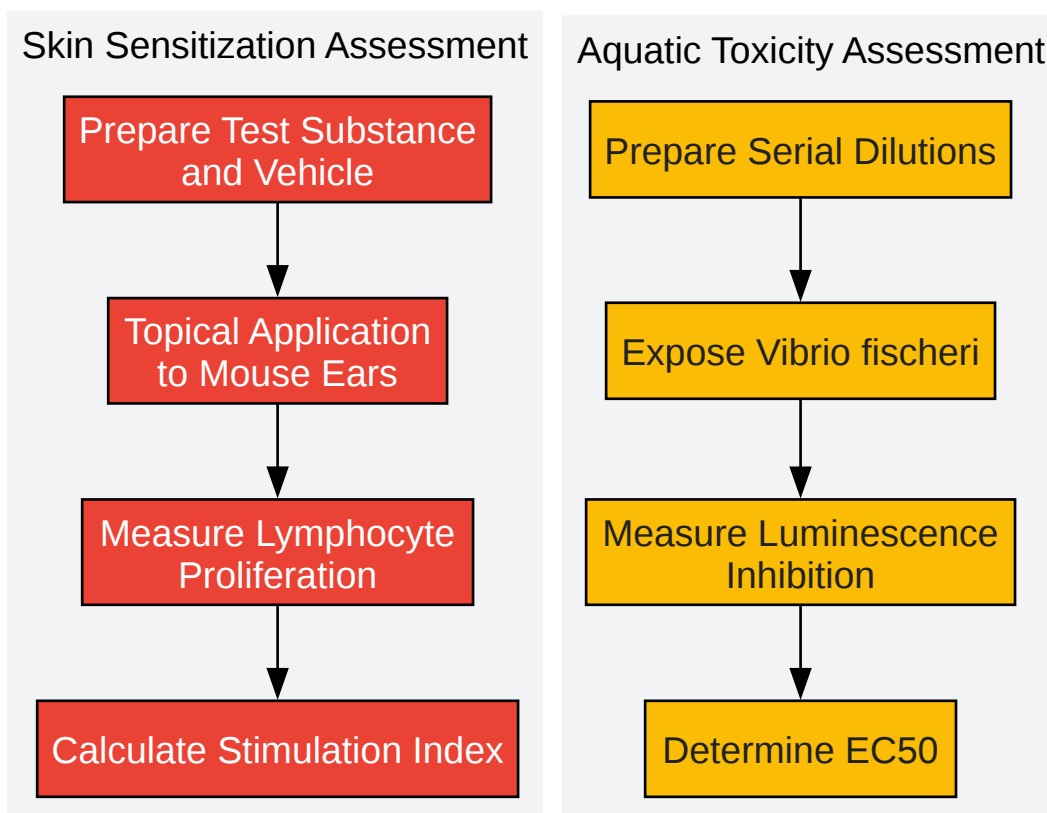
Experimental Workflows

The following diagrams illustrate the general workflows for the synthesis and toxicological testing of **4-(2-octylamino)diphenylamine**.



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Caption: Generalized Synthesis Workflow.



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Caption: Toxicological Testing Workflow.

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